

# Application Notes and Protocols: (Rac)-CCT 250863

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Rac)-CCT 250863

Cat. No.: B15566927

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(Rac)-CCT 250863** is a potent and selective inhibitor of the serine/threonine kinase Nek2 (NIMA-related kinase 2). Nek2 plays a crucial role in the regulation of centrosome separation during the G2/M phase of the cell cycle. Dysregulation of Nek2 is implicated in tumorigenesis and drug resistance, making it an attractive target for cancer therapy. This document provides detailed information on the solubility, preparation, and application of **(Rac)-CCT 250863** for research purposes.

## Physicochemical Properties and Solubility

**(Rac)-CCT 250863** is a synthetic small molecule with the following properties:

Property	Value
Chemical Name	4-[2-Amino-5-[4-[(dimethylamino)methyl]-2-thienyl]-3-pyridinyl]-2-[[((2Z)-4,4,4-trifluoro-1-methyl-2-buten-1-yl)oxy]benzamide
Molecular Formula	C <sub>24</sub> H <sub>25</sub> F <sub>3</sub> N <sub>4</sub> O <sub>2</sub> S
Molecular Weight	490.54 g/mol
CAS Number	1364269-06-6

The solubility of **(Rac)-CCT 250863** in common laboratory solvents is summarized below. It is important to note that for some solvents, warming and sonication may be required to achieve the desired concentration.

Solvent	Concentration	Notes
DMSO	≥ 50 mg/mL (≥ 101.93 mM)	Requires sonication and warming. Use freshly opened DMSO as it is hygroscopic.
1 eq. HCl	Soluble to 100 mM	

## Preparation of Stock Solutions and In Vivo Formulations

### Preparation of Stock Solutions

For in vitro experiments, a stock solution of **(Rac)-CCT 250863** is typically prepared in DMSO.

Protocol for 10 mM DMSO Stock Solution:

- Weigh out 4.91 mg of **(Rac)-CCT 250863** powder.
- Add 1 mL of high-purity, anhydrous DMSO.
- Vortex thoroughly to dissolve. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

### Preparation of In Vivo Formulation

A suggested formulation for in vivo studies is as follows. The final concentrations of the excipients may need to be optimized depending on the specific animal model and administration route.

#### Protocol for In Vivo Formulation:

- Prepare a concentrated stock solution of **(Rac)-CCT 250863** in DMSO.
- For the final formulation, mix the following components in the specified order, ensuring the solution is clear after the addition of each solvent:
  - DMSO
  - PEG300
  - Tween 80
  - ddH<sub>2</sub>O
- A typical ratio might be, for example, 10% DMSO, 40% PEG300, 5% Tween 80, and 45% sterile water or saline. The exact proportions should be determined empirically to ensure solubility and stability of the compound and to minimize vehicle-related toxicity.
- The final solution should be clear and suitable for the intended route of administration (e.g., intraperitoneal or intravenous injection).

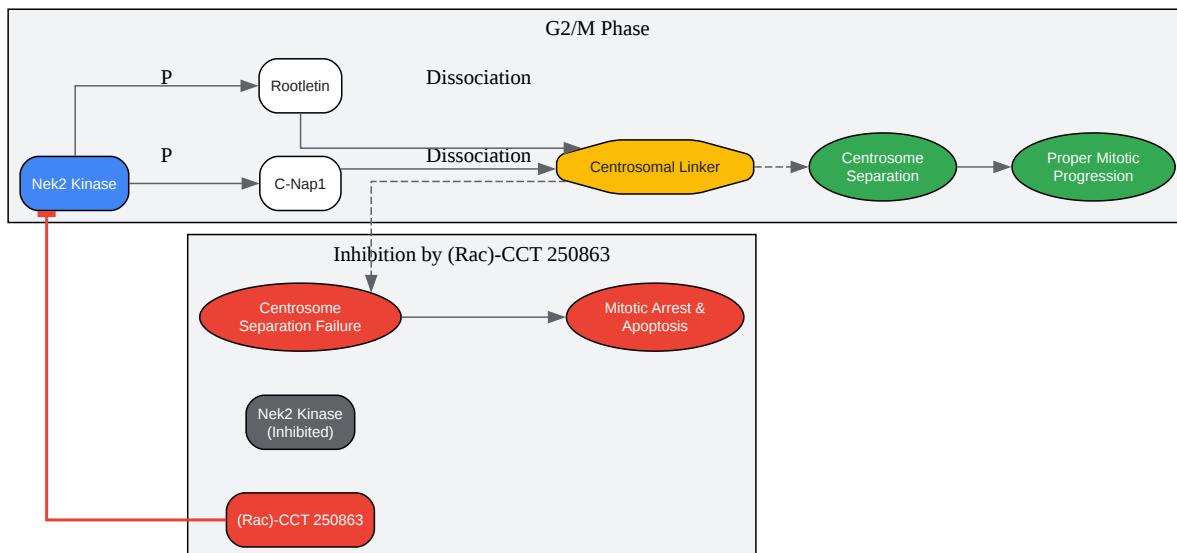
## Synthesis of **(Rac)-CCT 250863**

The synthesis of **(Rac)-CCT 250863** has been reported in the scientific literature, for instance, in the work by Innocenti et al. The synthesis is a multi-step process involving the construction of the aminopyridine core followed by coupling with the side chains. Researchers should refer to the primary literature for detailed, step-by-step synthetic procedures and characterization data.

## Biological Activity and Signaling Pathways

**(Rac)-CCT 250863** is a potent inhibitor of Nek2 kinase with a reported IC<sub>50</sub> of 73 nM. Inhibition of Nek2 leads to a failure of centrosome separation, resulting in mitotic arrest and subsequent cell death in cancer cells.

The primary signaling pathway affected by **(Rac)-CCT 250863** is the Nek2-mediated regulation of the centrosome cycle.



[Click to download full resolution via product page](#)

**Figure 1.** Nek2 Signaling Pathway and Inhibition by **(Rac)-CCT 250863**.

Additionally, Nek2 has been implicated in other oncogenic pathways, and its inhibition may have broader effects:

- **Akt/PI3K Pathway:** Some studies suggest a link between Nek2 and the activation of the Akt/PI3K signaling pathway, which is crucial for cell survival and proliferation.
- **Wnt/β-catenin Pathway:** There is evidence that Nek2 can phosphorylate and stabilize β-catenin, a key component of the Wnt signaling pathway involved in cell fate determination and proliferation.

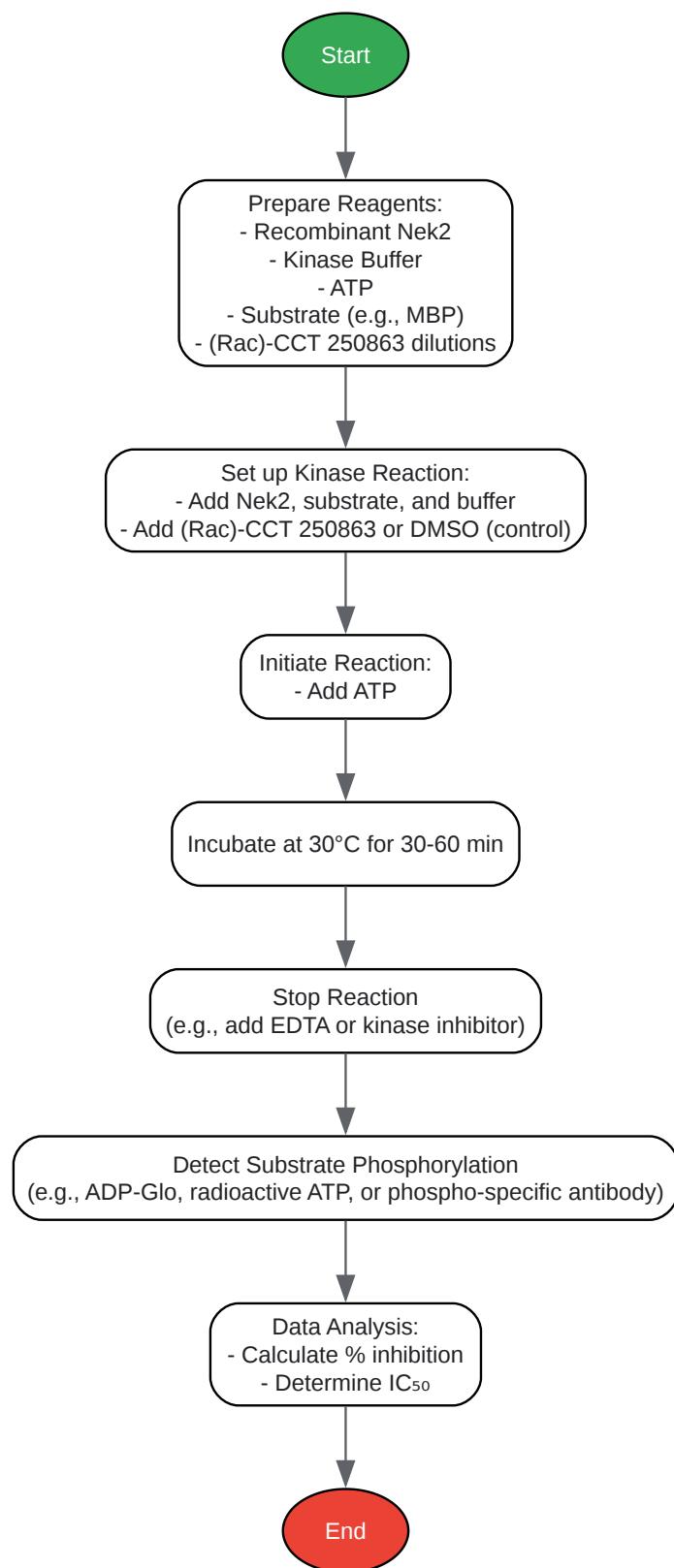
## Experimental Protocols

The following are example protocols for key experiments involving **(Rac)-CCT 250863**.

Researchers should optimize these protocols for their specific cell lines and experimental conditions.

## Nek2 Kinase Assay (In Vitro)

This protocol is for determining the in vitro inhibitory activity of **(Rac)-CCT 250863** against Nek2 kinase.

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: (Rac)-CCT 250863]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15566927#rac-cct-250863-solubility-and-preparation>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)